

Technical Guide: Synthesis & Impurity Profiling of 3-Fluoro-6-methoxypyridazine

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Compound of Interest

Compound Name: 3-Fluoro-6-methoxypyridazine

CAS No.: 1934842-49-5

Cat. No.: B2717433

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Executive Summary & Core Chemistry

3-Fluoro-6-methoxypyridazine (CAS: 198006-74-7) is a critical pharmacophore in modern drug discovery, often serving as a bioisostere for pyridine or phenyl rings to modulate metabolic stability and lipophilicity.

The synthesis typically follows a Nucleophilic Aromatic Substitution (

) pathway. While conceptually simple, the electron-deficient nature of the pyridazine ring creates a landscape prone to specific impurity profiles—primarily driven by over-substitution, hydrolysis, and incomplete halogen exchange (Halex).

This guide focuses on the two primary synthetic routes:

- Route A (Sequential Displacement): 3,6-Dichloropyridazine

3-Chloro-6-methoxypyridazine

Target.

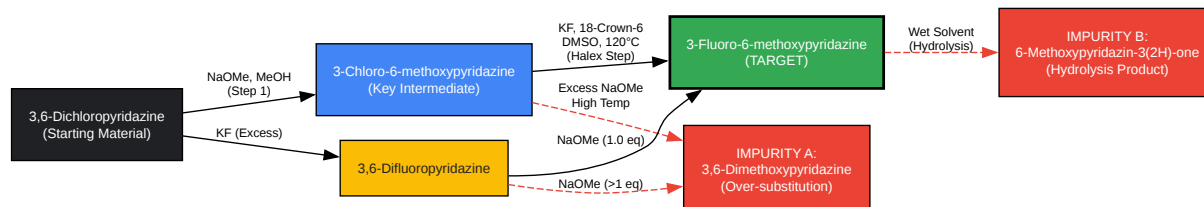
- Route B (Fluorination-First): 3,6-Dichloropyridazine

3,6-Difluoropyridazine

Target.

Reaction Pathways & Impurity Map

The following diagram illustrates the chemical connectivity between the target and its critical impurities. Understanding this network is essential for troubleshooting low yields or purity failures.



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Figure 1: Reaction network showing the genesis of critical impurities (Red) from standard precursors.

Critical Impurity Profiling & Troubleshooting

Issue 1: Presence of 3,6-Dimethoxypyridazine (Over-substitution)

Symptom: LCMS shows a peak with $M+1 = 141$ (vs. Target $M+1 = 129$). Mechanism: The methoxide anion is a potent nucleophile. Once the first chlorine/fluorine is displaced, the ring remains activated. If the stoichiometry of NaOMe is not strictly controlled, the second leaving group is displaced.

Root Cause	Corrective Action
Excess Reagent	Limit NaOMe to 0.95–0.98 equivalents. It is better to have unreacted starting material (separable) than bis-methoxy impurity (difficult to separate).
High Temperature	The second substitution has a higher activation energy. Maintain reaction temperature <60°C during methoxylation.
Mixing Issues	Localized high concentrations of base can cause over-reaction. Use slow addition of NaOMe solution to the pyridazine.

Issue 2: Hydrolysis (Formation of Pyridazinones)

Symptom: Appearance of a polar impurity ($M+1 = 127$) and loss of fluorine signal in NMR.

Mechanism: In the Halex step (Cl

F), hygroscopic fluoride sources (KF, CsF) absorb water. At high temperatures (100–140°C), this water acts as a nucleophile, displacing the halide to form a hydroxyl group, which tautomerizes to the thermodynamic pyridazinone.

Troubleshooting Protocol:

- Drying Reagents: Spray-dried KF (SD-KF) is superior to standard KF. Bake KF/CsF at 150°C under high vacuum for 24h before use.
- Azeotropic Distillation: If using DMSO/Sulfolane, perform a toluene azeotrope step in situ before adding the substrate to remove trace water.
- Phase Transfer Catalysts: Use 18-crown-6 or TDA-1 to solubilize fluoride, allowing for lower reaction temperatures (decreasing hydrolysis risk).

Issue 3: Stalled Halex Reaction (Incomplete Conversion)

Symptom: High levels of 3-Chloro-6-methoxypyridazine remaining after 24h. Mechanism: The fluoride anion is poorly soluble in organic solvents and heavily solvated (deactivated) by protic

impurities.

Optimization Strategy:

- Solvent Switch: Move from DMF to Sulfolane or NMP. Sulfolane is thermally stable and promotes

rates significantly better than DMF for fluorinations.

- Leaving Group: If the Cl

F exchange is too slow, consider the Nitro-group as a leaving group (from 3-methoxy-6-nitropyridazine), which is displaced by fluoride 10–100x faster than chlorine.

Detailed Experimental Protocols

Protocol A: Optimized Halex Reaction (Cl F)

Targeting: **3-Fluoro-6-methoxypyridazine** from 3-Chloro-6-methoxypyridazine

Reagents:

- 3-Chloro-6-methoxypyridazine (1.0 eq)
- Potassium Fluoride (Spray-dried, 3.0 eq)
- 18-Crown-6 (0.1 eq) or Tetraphenylphosphonium bromide (0.05 eq)
- Solvent: Anhydrous Sulfolane (0.5 M concentration)

Procedure:

- Drying Step (Critical): In a reaction vessel, combine KF and the phase transfer catalyst. Add toluene (2 vol) and heat to reflux with a Dean-Stark trap to remove trace water. Distill off toluene.
- Reaction: Add anhydrous Sulfolane and the substrate.
- Heating: Heat to 130°C under

atmosphere. Monitor by HPLC every 2 hours.

- Note: Do not exceed 150°C; thermal decomposition of the methoxy group can occur.
- Workup: Cool to room temperature. Dilute with water (dissolves salts) and extract with Ethyl Acetate (3x).
- Purification: The product is often volatile. Carefully concentrate under reduced pressure. Flash chromatography (Hexane/EtOAc) is effective.

Protocol B: Methoxylation of 3,6-Difluoropyridazine

Targeting: **3-Fluoro-6-methoxypyridazine** from 3,6-Difluoropyridazine

Reagents:

- 3,6-Difluoropyridazine (1.0 eq)
- Sodium Methoxide (0.98 eq, 25% wt in MeOH)
- Solvent: THF or MeOH (0.2 M)

Procedure:

- Cooling: Dissolve 3,6-difluoropyridazine in THF and cool to -10°C.
- Addition: Add NaOMe solution dropwise over 30 minutes. The reaction is exothermic.
- Monitoring: Stir at 0°C for 1 hour. Check LCMS.
 - Stop Condition: If bis-methoxy impurity > 2%, quench immediately with dilute HCl.
- Quench: Adjust pH to 7 with 1M HCl.
- Isolation: Remove volatiles, extract with DCM.

Quantitative Data Summary

Impurity	Relative Retention Time (RRT)*	Mass (ESI+)	Origin	Control Strategy
Target	1.00	129	Product	N/A
Starting Material (CI)	1.15	145	Incomplete Rxn	Increase Temp/Catalyst
Bis-Methoxy	0.92	141	Over-reaction	Limit NaOMe (<1.0 eq)
Pyridazinone	0.45 (Broad)	127	Hydrolysis	Dry Solvents/KF
Dimer	1.30+	200+	Radical coupling	Exclude O ₂ , avoid metal contaminants

*RRT values are approximate for C18 Reverse Phase columns (Water/Acetonitrile gradient).

References

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- Spray-Dried KF Efficacy: Adams, D. J., Clark, J. H., & Nightingale, D. J. (1999). Nucleophilic fluorination using spray-dried potassium fluoride. *Tetrahedron*, 55(25), 7725-7738.
- Synthesis of **3-Fluoro-6-methoxypyridazine** (Patent Context): See generally US Patent 2010/0168115 (describing synthesis of fluorinated pyridazine intermediates).
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